

NS8593 hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: NS8593 hydrochloride

Cat. No.: B580700

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Application Notes and Protocols: NS8593 Hydrochloride

Introduction

NS8593 hydrochloride is a potent and selective negative gating modulator of small-conductance Ca^{2+} -activated potassium (SK) channels, also known as KCa_2 channels.[1][2] It effectively inhibits SK1, SK2, and SK3 channel subtypes in a calcium-dependent manner by reducing the channels' sensitivity to intracellular Ca^{2+} . [2][3] This compound exhibits high selectivity for SK channels over intermediate-conductance (IK) and big-conductance (BK) K^+ channels, as well as various voltage-gated ion channels.[3] Recent studies have also identified it as an inhibitor of the TRPM7 channel and, notably, as an atrial-selective inhibitor of sodium channels, contributing to its efficacy in models of atrial fibrillation.[2][4][5][6] These application notes provide detailed protocols for the preparation and storage of **NS8593 hydrochloride** stock solutions for research use.

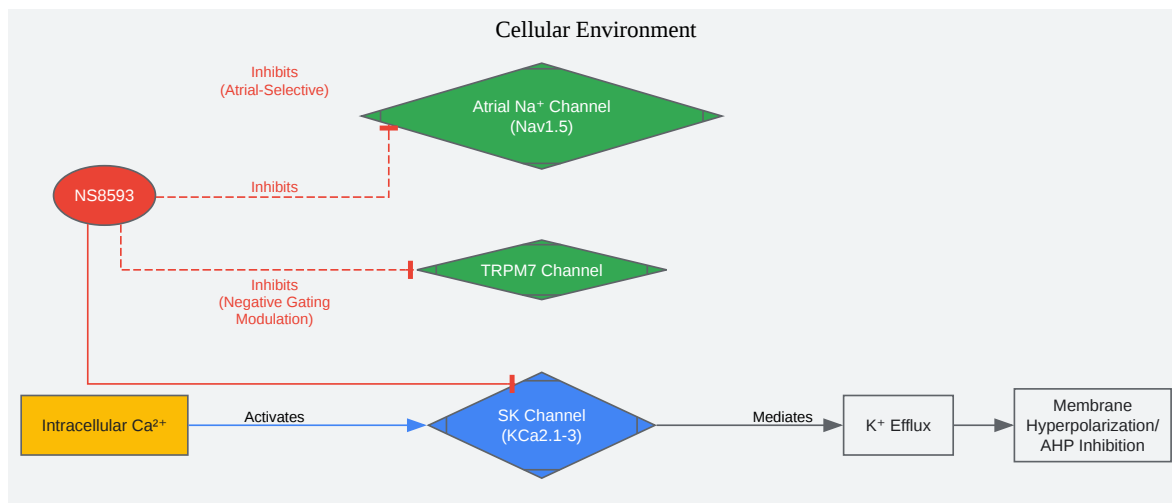
Physicochemical and Solubility Data

Proper preparation of **NS8593 hydrochloride** stock solutions begins with an understanding of its physical and chemical properties. It is crucial to use the batch-specific molecular weight provided on the product's certificate of analysis for precise concentration calculations.

Property	Data
Molecular Formula	C ₁₇ H ₁₇ N ₃ · HCl
Molecular Weight	299.8 g/mol
Appearance	White to off-white solid[1][3]
Purity	≥98%[3]
Solubility	DMSO: Up to 100 mM.[3][7] Use fresh, anhydrous DMSO as moisture can reduce solubility.[1][4] Ethanol: Up to 20 mM.[3][7] Water: Low solubility (~1 mg/mL with heating and sonication).[1][8]

Mechanism of Action

NS8593 hydrochloride primarily acts by modulating the gating of SK channels. An increase in intracellular calcium, a common signaling event, typically activates SK channels, leading to potassium efflux and membrane hyperpolarization. NS8593 intervenes by binding to the channel and decreasing its affinity for Ca²⁺, thus preventing channel opening and subsequent hyperpolarization.



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Caption: Mechanism of action of **NS8593 hydrochloride**.

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for most in vitro applications.

Materials:

- **NS8593 hydrochloride** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer and/or sonicator

Procedure:

- **Determine Mass:** Calculate the mass of **NS8593 hydrochloride** required for your desired stock concentration and volume. For example, to prepare 1 mL of a 100 mM stock solution:
$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$
$$\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 299.8 \text{ g/mol} \times 1000 \text{ mg/g} = 29.98 \text{ mg}$$
- **Weigh Compound:** Carefully weigh the calculated amount of **NS8593 hydrochloride** powder and place it into a sterile vial.
- **Add Solvent:** Add the appropriate volume of fresh DMSO to the vial.
- **Dissolve:** Tightly cap the vial and vortex thoroughly. If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes.^[1] Visually inspect the solution to ensure there are no visible particles.
- **Ready for Use/Storage:** The stock solution is now ready for further dilution into aqueous buffers or for long-term storage.

Protocol 2: Preparation of Stock Solution in Ethanol

Materials:

- **NS8593 hydrochloride** powder
- 200 proof (100%) Ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Determine Mass:** Calculate the required mass for your desired concentration (maximum 20 mM in ethanol). For 1 mL of a 20 mM stock solution, you would need 6.0 mg.
- **Weigh Compound:** Accurately weigh the **NS8593 hydrochloride** and transfer it to a sterile vial.
- **Add Solvent:** Add the calculated volume of 100% ethanol.
- **Dissolve:** Cap the vial and vortex until the solid is fully dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution if necessary.
- **Ready for Use/Storage:** The solution is ready for experimental use or storage as described below.

Stock Solution Storage and Stability

To ensure the long-term integrity and activity of **NS8593 hydrochloride**, proper storage of both the solid compound and its stock solutions is critical. It is highly recommended to aliquot stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[1]^[4]

Form	Storage Temperature	Duration	Notes
Solid Powder	+4°C or -20°C ^[3] ^[7]	≥ 3-4 years ^[3] ^[4] ^[7]	Store sealed and protected from moisture. ^[1]
Stock Solution	-80°C	6 - 12 months ^[1] ^[4]	Recommended for long-term storage.
Stock Solution	-20°C	1 month ^[1] ^[4]	Suitable for short-term storage.

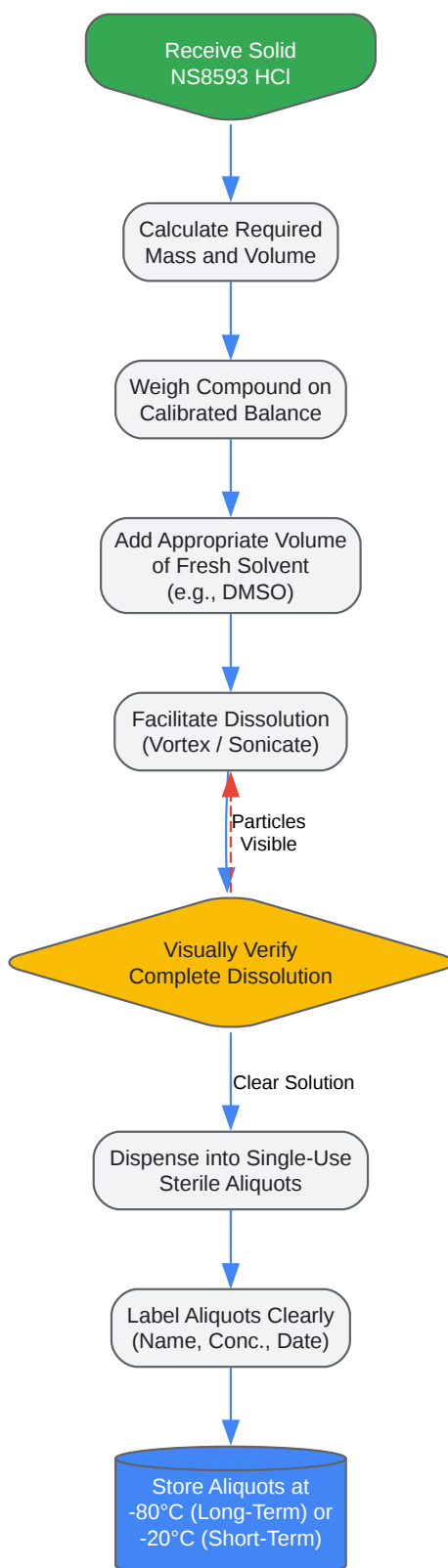
Protocol 3: Aliquoting and Long-Term Storage

- After preparing the stock solution (Protocol 1 or 2), dispense it into smaller, single-use volumes in sterile, tightly sealing tubes (e.g., cryovials or microcentrifuge tubes).

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for optimal stability.[\[1\]](#)[\[4\]](#)
- When needed, remove a single aliquot from the freezer and allow it to thaw completely at room temperature before opening and diluting into your experimental medium. Avoid leaving the stock solution at room temperature for extended periods.

Summary Workflow for Preparation and Storage

The following diagram outlines the complete workflow from receiving the compound to having properly stored, ready-to-use aliquots.



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